

Personal protective equipment for handling Tris(tert-pentoxy)silanol

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Compound of Interest

Compound Name: *Tris(tert-pentoxy)silanol*

Cat. No.: *B100008*

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Essential Safety and Handling Guide for Tris(tert-pentoxy)silanol

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **Tris(tert-pentoxy)silanol** (CAS No. 17906-35-3) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tris(tert-pentoxy)silanol** is provided below for quick reference.

Property	Value	Source
CAS Number	17906-35-3	[1][2]
Molecular Formula	C15H34O4Si	[1][2]
Molecular Weight	306.51 g/mol	[2][3]
Appearance	Clear, colorless liquid	[2]
Density	0.944 g/mL at 25 °C	
Boiling Point	96-99 °C at 2-3 mmHg	[4]
Flash Point	106 °C (222.8 °F) - closed cup	
Vapor Pressure	1 torr @ 84 °C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tris(tert-pentoxy)silanol** to minimize exposure and ensure personal safety.

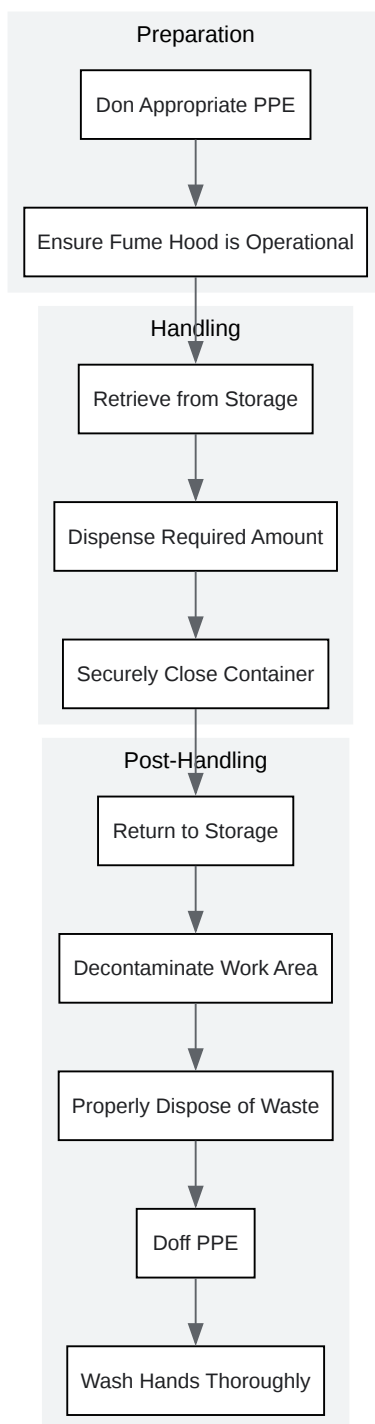
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses meeting ANSI Z87.1 standard. A face shield is recommended when there is a risk of splashing.	Protects eyes from potential splashes of the liquid which may cause eye irritation. [1] [5]
Hand Protection	Disposable nitrile gloves. For extended contact, consider double-gloving or using heavier duty gloves.	Prevents skin contact, which may cause irritation. [1] [5] [6]
Body Protection	A standard laboratory coat. Ensure it is buttoned and fits properly.	Protects skin and personal clothing from spills and splashes. [6] [7]
Respiratory Protection	Not generally required if handled in a well-ventilated area or a fume hood. Use a NIOSH-approved respirator (e.g., N95 dust mask) if aerosols may be generated.	Prevents inhalation of vapors or mists, which may cause respiratory tract irritation. [1]
Footwear	Closed-toe and closed-heel shoes.	Protects feet from spills and falling objects. [6] [7]

Operational and Disposal Plans

Handling and Storage Workflow

The following diagram outlines the standard workflow for the safe handling and storage of **Tris(tert-pentoxy)silanol**.

Workflow for Handling Tris(tert-pentoxy)silanol

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Caption: A flowchart illustrating the key steps for the safe handling of **Tris(tert-pentoxy)silanol**.

Experimental Protocol: Small-Scale Reaction Setup

This protocol details the steps for safely measuring and transferring **Tris(tert-pentoxy)silanol** for a laboratory-scale reaction.

1. Preparation:

- Ensure a chemical fume hood is certified and functioning correctly.
- Gather all necessary equipment: **Tris(tert-pentoxy)silanol** in its original container, a clean and dry reaction vessel, appropriate graduated cylinders or syringes, and waste containers.
- Don the mandatory PPE as specified in the table above.

2. Handling and Dispensing:

- Place the **Tris(tert-pentoxy)silanol** container and the reaction vessel inside the fume hood.
- Slowly and carefully open the container.
- Using a clean, dry pipette or syringe, measure the required volume of the liquid.
- Dispense the **Tris(tert-pentoxy)silanol** into the reaction vessel, avoiding any splashing.
- Immediately and tightly close the original container.

3. Post-Handling and Cleanup:

- Wipe down any minor drips or spills on the exterior of the containers and the work surface with a suitable absorbent material.
- Store the **Tris(tert-pentoxy)silanol** container in a designated, well-ventilated storage area away from heat and oxidizing agents.^[1]
- Decontaminate any reusable equipment that came into contact with the chemical.

Spill and Emergency Procedures

Emergency Situation	Procedure
Minor Spill	Contain the spill with absorbent material (e.g., vermiculite, sand).[1] Sweep or shovel the absorbed material into a designated, labeled waste container.[1] Clean the spill area with soap and water.
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1] Seek medical attention if skin irritation develops.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Inhalation	Move the individual to fresh air.[1] If they feel unwell, seek medical advice.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Disposal Plan

Proper disposal of **Tris(tert-pentoxy)silanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product and Contaminated Materials:** All waste materials, including unused product and anything contaminated with **Tris(tert-pentoxy)silanol**, must be disposed of as hazardous waste.
- **Disposal Method:** The recommended method of disposal is incineration by a licensed professional waste disposal service.[1][8]
- **Prohibitions:**

- Do NOT dispose of **Tris(tert-pentoxy)silanol** down the drain or into any sewer system.^[1]
- Do NOT mix with other waste unless explicitly instructed to do so by your institution's environmental health and safety department.
- Regulations: All disposal activities must be conducted in strict accordance with local, state, and federal regulations.^{[1][9]}

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References

- 1. gelest.com [gelest.com]
- 2. Wonik Materials North America - Wonik Materials North America [wimna.com]
- 3. scbt.com [scbt.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. m.youtube.com [m.youtube.com]
- 8. apps.mnc.umn.edu [apps.mnc.umn.edu]
- 9. ereztech.com [ereztech.com]
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